

An In-Depth Technical Guide to 3-(1-Piperidinylmethyl)-morpholine Dihydrochloride

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(1-Piperidinylmethyl)-morpholine
2HCl
Cat. No.: B12102014

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 3-(1-Piperidinylmethyl)-morpholine Dihydrochloride, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document delves into its chemical identity, synthesis, potential applications, and analytical methodologies, offering a valuable resource for professionals in the field.

Core Compound Identification

Chemical Name: 3-(1-Piperidinylmethyl)-morpholine Dihydrochloride

CAS Number: 81310-61-4

Molecular Formula: $C_{10}H_{22}Cl_2N_2O$

Molecular Weight: 257.20 g/mol

Synonyms: 4-(3-Piperidinylmethyl)morpholine dihydrochloride, 4-(piperidin-3-ylmethyl)morpholine dihydrochloride

Chemical Structure:

Caption: Chemical structure of 3-(1-Piperidinylmethyl)-morpholine Dihydrochloride.

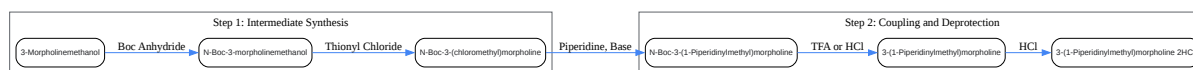
Synthesis and Chemical Properties

The synthesis of 3-(1-Piperidinylmethyl)-morpholine dihydrochloride involves the coupling of a morpholine precursor with a piperidine moiety. While a specific detailed protocol for this exact isomer is not readily available in published literature, a general and logical synthetic approach can be extrapolated from established methods for similar structures. The most probable synthetic route involves the preparation of a reactive intermediate from 3-(halomethyl)morpholine followed by nucleophilic substitution with piperidine.

Proposed Synthetic Pathway:

A plausible synthetic strategy would involve a two-step process:

- **Synthesis of 3-(Chloromethyl)morpholine Hydrochloride:** This intermediate can be synthesized from a commercially available starting material like 3-morpholinemethanol. The hydroxyl group is converted to a chloride, a better leaving group, using a chlorinating agent such as thionyl chloride (SOCl_2). To prevent unwanted reactions with the secondary amine of the morpholine ring, it is typically protected with a suitable protecting group, like a Boc (tert-butyloxycarbonyl) group, prior to chlorination.
- **Alkylation of Piperidine:** The final product is obtained through the nucleophilic substitution of the chloride in 3-(chloromethyl)morpholine with piperidine. This reaction is generally carried out in the presence of a base to neutralize the hydrochloric acid formed during the reaction. The final step involves the removal of the protecting group (if used) and subsequent treatment with hydrochloric acid to yield the dihydrochloride salt.



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Caption: Proposed synthetic workflow for **3-(1-Piperidinylmethyl)-morpholine 2HCl**.

Physicochemical Properties (Predicted):

Property	Value
Appearance	White to off-white solid
Solubility	Soluble in water
Stability	Stable under normal conditions

Relevance in Drug Discovery and Development

Both morpholine and piperidine rings are considered "privileged structures" in medicinal chemistry. Their presence in a molecule can confer favorable pharmacokinetic and pharmacodynamic properties.

- **Morpholine Ring:** The morpholine moiety is known to improve aqueous solubility and metabolic stability, and it can act as a hydrogen bond acceptor. Its incorporation into drug candidates can lead to enhanced bioavailability and a desirable safety profile. The oxygen atom in the morpholine ring can participate in hydrogen bonding, which is crucial for molecular recognition at biological targets.
- **Piperidine Ring:** The piperidine scaffold is a common feature in many centrally active drugs and other therapeutic agents. Its basic nitrogen atom can be protonated at physiological pH, allowing for ionic interactions with biological targets. The conformational flexibility of the piperidine ring also allows it to adapt to the binding sites of various receptors and enzymes.

The combination of these two heterocyclic systems in 3-(1-Piperidinylmethyl)-morpholine suggests its potential as a scaffold for the development of novel therapeutic agents. The specific substitution pattern at the 3-position of the morpholine ring can influence the molecule's three-dimensional shape and its interaction with biological targets.

Potential Pharmacological Applications:

While specific pharmacological data for 3-(1-Piperidinylmethyl)-morpholine dihydrochloride is not extensively documented, derivatives of piperidinyl-morpholine have been explored for various therapeutic applications, including:

- **Analgesic Agents:** The piperidine nucleus is a key component of many opioid analgesics.
- **Antidiabetic Agents:** Morpholine and piperidine derivatives have shown potential as inhibitors of enzymes like α -glucosidase, which is relevant in the management of type 2 diabetes.
- **Antimicrobial Agents:** Novel piperazine and morpholine derivatives have been synthesized and evaluated for their antimicrobial activity.

Further research is warranted to elucidate the specific biological targets and pharmacological profile of 3-(1-Piperidinylmethyl)-morpholine dihydrochloride.

Analytical Methodologies

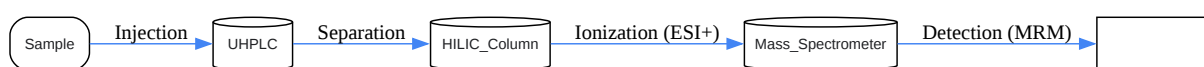
The accurate and sensitive determination of 3-(1-Piperidinylmethyl)-morpholine dihydrochloride is crucial for quality control in its synthesis and for pharmacokinetic studies. Given its chemical structure, a combination of chromatographic and spectrometric techniques would be most suitable for its analysis.

Liquid Chromatography-Mass Spectrometry (LC-MS):

LC-MS, particularly with tandem mass spectrometry (LC-MS/MS), is a powerful technique for the analysis of morpholine derivatives. Due to the polar nature of the compound, Hydrophilic Interaction Liquid Chromatography (HILIC) is often the preferred separation mode over traditional reversed-phase chromatography.

A Proposed LC-MS/MS Method:

- Chromatographic System: A UHPLC system coupled to a triple quadrupole mass spectrometer.
- Column: A HILIC column (e.g., 100 mm × 2.1 mm, 1.7 μm).
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., ammonium formate) and an organic solvent (e.g., acetonitrile).
- Ionization: Electrospray ionization (ESI) in positive ion mode.
- Detection: Multiple Reaction Monitoring (MRM) for selective and sensitive quantification.



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Caption: A typical workflow for the analysis of **3-(1-Piperidinylmethyl)-morpholine 2HCl** by LC-MS/MS.

Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) Characterization:

For structural confirmation and purity assessment, NMR and MS are indispensable.

- ¹H and ¹³C NMR: These techniques will provide detailed information about the chemical environment of the hydrogen and carbon atoms, respectively, confirming the connectivity of the morpholine and piperidine rings and the position of the methylene bridge.
- High-Resolution Mass Spectrometry (HRMS): HRMS will provide the accurate mass of the molecule, confirming its elemental composition. Fragmentation patterns observed in MS/MS experiments can further validate the structure.

Conclusion

3-(1-Piperidinylmethyl)-morpholine dihydrochloride is a compound with significant potential in drug discovery, leveraging the favorable properties of both the morpholine and piperidine

scaffolds. This guide has provided a comprehensive overview of its chemical identity, a plausible synthetic route, its potential applications based on the constituent heterocyclic systems, and appropriate analytical methodologies for its characterization and quantification. As research into novel therapeutics continues, this molecule and its derivatives represent a promising area for further investigation.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 3-(1-Piperidinylmethyl)-morpholine Dihydrochloride]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12102014/docs#an-in-depth-technical-guide-to-3-1-piperidinylmethyl-morpholine-dihydrochloride\]](https://www.benchchem.com/product/b12102014/docs#an-in-depth-technical-guide-to-3-1-piperidinylmethyl-morpholine-dihydrochloride)

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